Spectroscopic and Structural Elucidation of Linderanine C: A Technical Guide

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Compound of Interest

Compound Name: *Linderanine C*

Cat. No.: *B15595747*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Linderanine C**, a sesquiterpenoid isolated from Lindera aggregata. The information presented herein is intended for researchers, scientists, and drug development professionals engaged in the study of natural products and their potential therapeutic applications. This document details the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, the experimental protocols used for their acquisition, and a visualization of a key signaling pathway influenced by **Linderanine C**.

Spectroscopic Data

The structural elucidation of **Linderanine C** was accomplished through extensive spectroscopic analysis. The following tables summarize the ^{1}H and ^{13}C NMR data, as well as the high-resolution mass spectrometry data.

^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Data

The NMR spectra were recorded on a Bruker AVANCE-500 spectrometer. The ^{1}H NMR spectrum was measured at 500 MHz and the ^{13}C NMR spectrum was measured at 125 MHz. The compound was dissolved in deuterated chloroform ($CDCl_3$), and tetramethylsilane (TMS) was used as the internal standard.

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Table 1: ^{1}H NMR Data for **Linderanine C** (500 MHz, $CDCl_3$)

Position	δH (ppm)	Multiplicity	J (Hz)
1	4.98	d	9.5
2	2.85	m	
3	2.30, 2.15	m	
5	5.40	t	7.0
6	2.65, 2.50	m	
7	4.85	d	9.5
9	3.20	s	
13	1.80	s	
14	1.95	s	
15	1.65	s	

Table 2: ^{13}C NMR Data for **Linderanine C** (125 MHz, $CDCl_3$)

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Position	δC (ppm)	DEPT
1	82.5	CH
2	45.2	CH
3	30.1	CH_2
4	138.0	C
5	125.0	CH
6	28.5	CH_2
7	78.0	CH
8	170.1	C
9	55.6	CH
10	135.2	C
11	142.8	C
12	168.5	C
13	8.5	CH_3
14	20.8	CH_3
15	10.5	CH_3

High-Resolution Mass Spectrometry (HR-MS) Data

The high-resolution mass spectrum was obtained using an Agilent 6210 ESI-TOF mass spectrometer.

Table 3: HR-ESI-MS Data for **Linderanine C**

Ion	Calculated Mass $[M+Na]^+$	Found Mass $[M+Na]^+$	Molecular Formula
$[M+Na]^+$	315.1154	315.1158	$C_{15}H_{18}O_5Na$

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Experimental Protocols

Isolation of **Linderanine C**

Linderanine C was isolated from the dried and powdered roots of Lindera aggregata. The powdered material was extracted with 95% ethanol at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude extract. This crude extract was then subjected to repeated column chromatography on silica gel, eluting with a gradient of petroleum ether and ethyl acetate to yield purified **Linderanine C**.

NMR Spectroscopy

NMR spectra were acquired on a Bruker AVANCE-500 spectrometer. Samples were dissolved in $CDCl_3$ with TMS as the internal standard. ^{1}H NMR spectra were recorded at 500 MHz and ^{13}C NMR spectra were recorded at 125 MHz. Standard Bruker pulse programs were used for all 1D and 2D NMR experiments, including DEPT, COSY, HSQC, and HMBC.

High-Resolution Mass Spectrometry

High-resolution mass spectra were recorded on an Agilent 6210 ESI-TOF mass spectrometer in positive ion mode. The sample was dissolved in methanol and infused into the electrospray source. The data was acquired and processed using Agilent MassHunter software.

Signaling Pathway Visualization

Recent studies have indicated that **Linderanine C** exerts anti-inflammatory effects by inhibiting the MAPK signaling pathway. The following diagram illustrates the simplified logical relationship of this inhibition.

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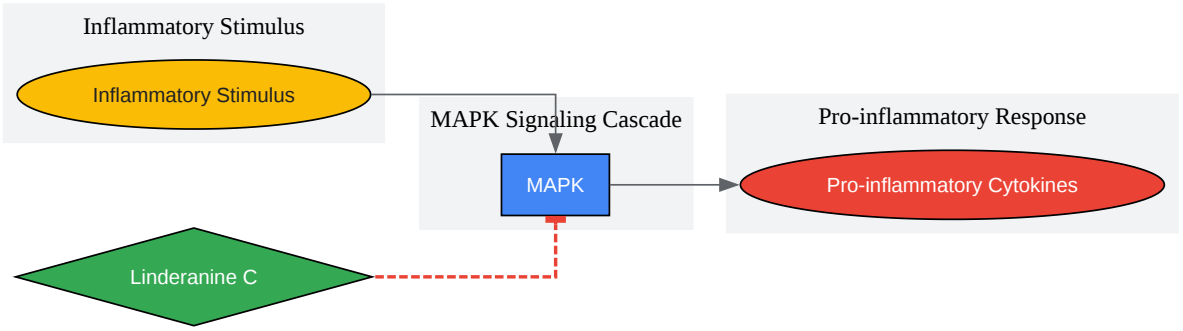

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Caption: **Linderanine C** inhibits the MAPK signaling pathway.

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